

In-Depth Technical Guide to the Molecular Weight of 2-Bromoquinoline-4-carbaldehyde

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Compound of Interest

Compound Name: 2-Bromoquinoline-4-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the molecular weight of **2-Bromoquinoline-4-carbaldehyde**, a crucial parameter for researchers and professionals engaged in drug discovery and development. A precise understanding of molecular weight is fundamental for a wide range of applications, including stoichiometric calculations in chemical reactions, the interpretation of mass spectrometry data, and the prediction of pharmacokinetic and pharmacodynamic properties of potential drug candidates.

Molecular Composition and Structure

2-Bromoquinoline-4-carbaldehyde is a heterocyclic aromatic compound. Its structure consists of a quinoline bicyclic system, which is a fusion of a benzene ring and a pyridine ring. A bromine atom is substituted at the second position of the quinoline ring, and a carbaldehyde (or formyl) group is attached at the fourth position.

The elemental composition of **2-Bromoquinoline-4-carbaldehyde** is defined by its molecular formula: $C_{10}H_6BrNO$.^[1] This formula indicates that each molecule of the compound contains ten carbon atoms, six hydrogen atoms, one bromine atom, one nitrogen atom, and one oxygen atom.

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The standard atomic weights, as recommended by the International Union of Pure and Applied Chemistry (IUPAC), are utilized for this calculation.

The molecular weight of **2-Bromoquinoline-4-carbaldehyde** is calculated as follows:

(Number of Carbon Atoms × Atomic Weight of Carbon) + (Number of Hydrogen Atoms × Atomic Weight of Hydrogen) + (Number of Bromine Atoms × Atomic Weight of Bromine) + (Number of Nitrogen Atoms × Atomic Weight of Nitrogen) + (Number of Oxygen Atoms × Atomic Weight of Oxygen)

$$(10 \times 12.011) + (6 \times 1.008) + (1 \times 79.904) + (1 \times 14.007) + (1 \times 15.999) = 236.068 \text{ g/mol}$$

This calculated molecular weight is consistent with values found in chemical databases for isomers with the same molecular formula, such as 8-bromoquinoline-4-carbaldehyde, which has a reported molecular weight of 236.067 g/mol . A similar compound, 2-Bromoquinoline-3-carbaldehyde, also has a molecular weight of 236.06 g/mol .

Data Presentation: Atomic Composition and Weight Contribution

The following table provides a clear and structured summary of the atomic components of **2-Bromoquinoline-4-carbaldehyde** and their respective contributions to the total molecular weight.

Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	10	12.011	120.11
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904	79.904
Nitrogen	N	1	14.007	14.007
Oxygen	O	1	15.999[2][3][4]	15.999
Total	236.068			

Experimental Protocols

The determination of the molecular weight of a compound like **2-Bromoquinoline-4-carbaldehyde** is typically achieved through mass spectrometry. A detailed, generalized experimental protocol for this analysis is provided below.

Objective: To determine the molecular weight of **2-Bromoquinoline-4-carbaldehyde** using Electrospray Ionization Mass Spectrometry (ESI-MS).

Materials and Reagents:

- **2-Bromoquinoline-4-carbaldehyde** sample
- High-purity solvent (e.g., methanol, acetonitrile)
- Volatile acid (e.g., formic acid) for promoting ionization
- Mass spectrometer with an ESI source

Procedure:

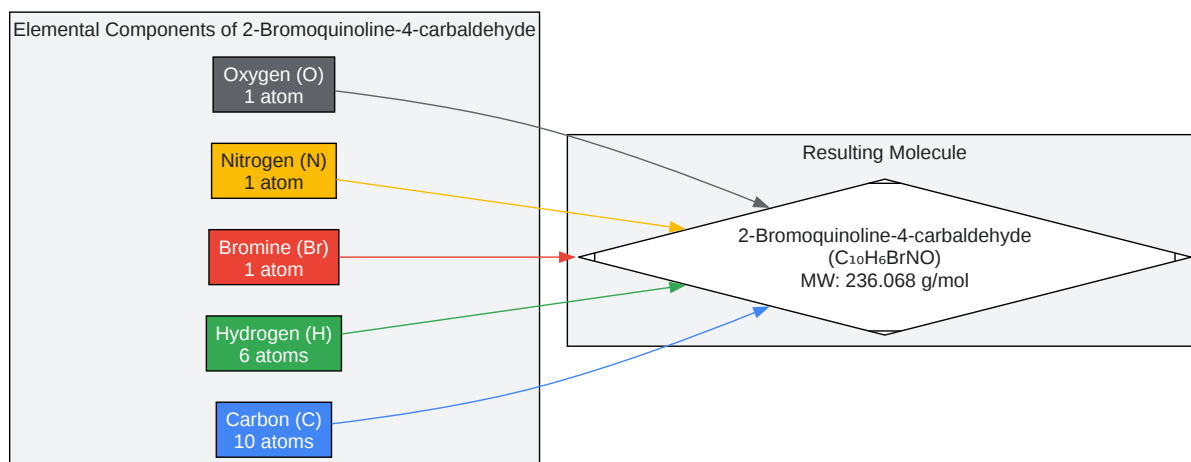
- Sample Preparation: A dilute solution of the **2-Bromoquinoline-4-carbaldehyde** sample is prepared by dissolving a small quantity in the chosen high-purity solvent. A typical

concentration is in the range of 1-10 $\mu\text{g/mL}$. To facilitate protonation and the formation of $[\text{M}+\text{H}]^+$ ions, a small amount of formic acid (typically 0.1% v/v) is added to the solution.

- **Instrumentation Setup:** The mass spectrometer is calibrated using a standard calibration compound to ensure mass accuracy. The ESI source parameters, such as capillary voltage, nebulizing gas pressure, and drying gas temperature, are optimized for the analyte.
- **Sample Infusion:** The prepared sample solution is introduced into the ESI source via a syringe pump at a constant flow rate.
- **Ionization:** In the ESI source, a high voltage is applied to the capillary tip, creating a fine spray of charged droplets. The solvent evaporates from these droplets, leading to the formation of gas-phase ions of the analyte, primarily as protonated molecules $[\text{M}+\text{H}]^+$.
- **Mass Analysis:** The generated ions are guided into the mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer), which separates the ions based on their mass-to-charge ratio (m/z).
- **Data Acquisition and Analysis:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The molecular weight is determined by observing the peak corresponding to the $[\text{M}+\text{H}]^+$ ion and subtracting the mass of a proton (approximately 1.007 g/mol).

Visualization of Molecular Composition

The following diagram illustrates the elemental composition of **2-Bromoquinoline-4-carbaldehyde**.



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Caption: Elemental composition leading to the formation of **2-Bromoquinoline-4-carbaldehyde**.

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